

# Application Notes and Protocols for 3-Allyl-5-ethoxy-4-methoxybenzaldehyde

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## Compound of Interest

Compound Name: 3-Allyl-5-ethoxy-4-methoxybenzaldehyde

Cat. No.: B1275923

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These application notes provide comprehensive technical information, safety protocols, and detailed experimental procedures for the handling and utilization of **3-Allyl-5-ethoxy-4-methoxybenzaldehyde** (CAS No. 872183-27-2), a versatile aromatic aldehyde.

## Physicochemical and Safety Data

**3-Allyl-5-ethoxy-4-methoxybenzaldehyde** is a colorless to pale yellow liquid with a characteristic aromatic odor. It is primarily utilized as a key intermediate in organic synthesis, particularly in the development of novel fragrance compounds and as a building block for more complex molecules in medicinal chemistry.[1] Its solubility in common organic solvents like ethanol and acetone makes it suitable for a wide range of chemical reactions.[1]

## Physical and Chemical Properties

Property	Value	Source
CAS Number	872183-27-2	[1]
Molecular Formula	C <sub>13</sub> H <sub>16</sub> O <sub>3</sub>	[1]
Molecular Weight	220.3 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Aromatic	[1]
Density	1.12 g/cm <sup>3</sup>	[1]
Solubility	Slightly soluble in water; Soluble in ethanol and acetone	[1]
Purity	≥95%	[1]
Storage Temperature	Room Temperature	

## Safety and Handling

While **3-Allyl-5-ethoxy-4-methoxybenzaldehyde** itself is not classified as poisonous, its structural similarity to other aromatic aldehydes warrants careful handling in a laboratory setting.[1] The hazard profile of the closely related compound, 3-Allyl-4-hydroxy-5-methoxybenzaldehyde, suggests that this substance should be handled with caution as it may be harmful if swallowed, cause skin and eye irritation, and may lead to respiratory irritation.

Hazard Statement (based on related compounds)	Precautionary Measures
Harmful if swallowed	Do not eat, drink, or smoke when using this product. Rinse mouth if ingested.
Causes skin irritation	Wear protective gloves and clothing. Wash skin thoroughly after handling.
Causes serious eye irritation	Wear eye and face protection. If in eyes, rinse cautiously with water for several minutes.
May cause respiratory irritation	Avoid breathing vapors. Use only in a well-ventilated area.

#### General Handling Precautions:

- Always work in a well-ventilated fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Avoid inhalation of vapors and contact with skin and eyes.
- Keep containers tightly closed when not in use.
- Store in a cool, dry place away from direct sunlight and heat sources.<sup>[1]</sup>

## Experimental Protocols

As a versatile synthetic intermediate, **3-Allyl-5-ethoxy-4-methoxybenzaldehyde** can be employed in a variety of standard organic reactions. The following protocols are representative examples of its application.

### Protocol 1: Synthesis of a Stilbene Derivative via Wittig Reaction

This protocol describes the conversion of the aldehyde to an alkene, a fundamental transformation in organic synthesis.

Objective: To synthesize (E)-1-(3-Allyl-5-ethoxy-4-methoxyphenyl)-2-phenylethene.

Materials:

- **3-Allyl-5-ethoxy-4-methoxybenzaldehyde**
- Benzyltriphenylphosphonium chloride
- Sodium hydroxide (NaOH), 10 M solution
- Ethanol (95%)
- 25 mL Erlenmeyer flasks
- Magnetic stirrer and stir bar
- Suction filtration apparatus (Büchner funnel)
- Filter paper
- Watch glass

Procedure:

- Weigh 500 mg of **3-Allyl-5-ethoxy-4-methoxybenzaldehyde** into a 25 mL Erlenmeyer flask.
- Add 500 mg of benzyltriphenylphosphonium chloride to the same flask.
- Add a magnetic stir bar and 5 mL of 10 M sodium hydroxide solution.
- Stir the mixture vigorously at room temperature for 20 minutes. A precipitate will form.
- While stirring, heat approximately 20 mL of 95% ethanol to boiling on a hot plate.
- Collect the crude product by suction filtration. Wash the solid with a small amount of cold water.
- Allow the product to air-dry on the filter for about 2 minutes.

- Transfer the crude product to a clean 25 mL Erlenmeyer flask for recrystallization.
- Add 10 mL of the boiling ethanol and stir to dissolve the solid. Add more boiling ethanol dropwise if necessary to achieve complete dissolution.
- Remove the flask from the heat and allow it to cool slowly to room temperature.
- Once crystals begin to form, place the flask in an ice bath for 30 minutes to maximize crystallization.
- Collect the purified crystals by suction filtration, wash with a small amount of ice-cold ethanol, and allow them to dry completely.
- Weigh the final product and determine the yield. Characterize the product using techniques such as NMR and melting point analysis.

## Protocol 2: Formation of a Schiff Base (Imine)

This protocol outlines the condensation reaction with a primary amine to form an imine, a common reaction for creating ligands and biologically active molecules.

Objective: To synthesize N-(4-methylphenyl)-1-(3-allyl-5-ethoxy-4-methoxyphenyl)methanimine.

Materials:

- **3-Allyl-5-ethoxy-4-methoxybenzaldehyde**
- p-Toluidine (4-methylaniline)
- Ethanol
- Glacial acetic acid (catalytic amount)
- Round-bottom flask with reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle

#### Procedure:

- In a round-bottom flask, dissolve 1.0 mmol of **3-Allyl-5-ethoxy-4-methoxybenzaldehyde** in 10 mL of ethanol.
- Add 1.0 mmol of p-toluidine to the solution.
- Add 2-3 drops of glacial acetic acid as a catalyst.
- Equip the flask with a reflux condenser and heat the mixture to reflux with stirring.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- After the reaction is complete (typically 2-4 hours), allow the mixture to cool to room temperature.
- The product may precipitate upon cooling. If not, reduce the solvent volume under reduced pressure.
- Collect the solid product by filtration, wash with a small amount of cold ethanol, and dry.
- Further purification can be achieved by recrystallization from a suitable solvent like ethanol.

## Protocol 3: Crossed Aldol Condensation

This protocol details the base-catalyzed reaction with a ketone to form an  $\alpha,\beta$ -unsaturated ketone (chalcone), a valuable scaffold in medicinal chemistry.

Objective: To synthesize (E)-1-(3-Allyl-5-ethoxy-4-methoxyphenyl)-3-phenylprop-2-en-1-one.

#### Materials:

- **3-Allyl-5-ethoxy-4-methoxybenzaldehyde**
- Acetophenone
- Sodium hydroxide (NaOH)
- Ethanol

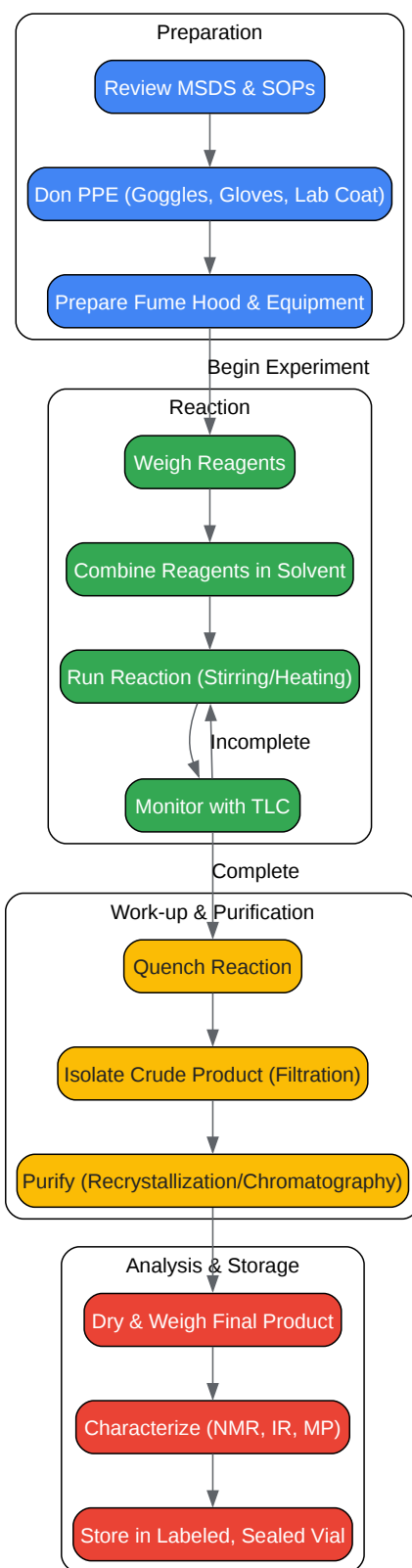
- Water
- Stirring rod or magnetic stirrer
- Beaker

#### Procedure:

- Dissolve 1.0 mmol of **3-Allyl-5-ethoxy-4-methoxybenzaldehyde** and 1.0 mmol of acetophenone in 5 mL of ethanol in a beaker.
- In a separate container, prepare a solution of 2.0 mmol of NaOH in 5 mL of water, then cool it in an ice bath.
- Slowly add the cold NaOH solution to the aldehyde-ketone mixture while stirring.
- Continue stirring at room temperature for 30-60 minutes. The formation of a solid precipitate indicates product formation.
- If an oil forms, continue to stir until it solidifies.
- Transfer the mixture to a beaker containing 10 mL of ice water and stir to break up the solid.
- Collect the crude product by suction filtration and wash thoroughly with cold water until the filtrate is neutral.
- Allow the product to air-dry.
- Recrystallize the crude solid from ethanol to obtain the purified chalcone.

## Visualizations

### General Laboratory Workflow

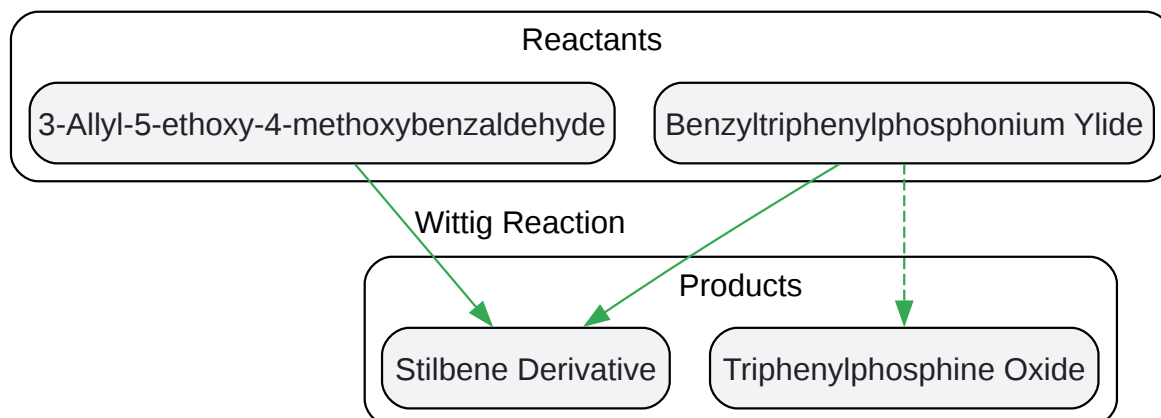


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Caption: General workflow for handling and using **3-Allyl-5-ethoxy-4-methoxybenzaldehyde**.



## Representative Reaction: Wittig Olefination



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## References

- 1. 3-Allyl-4-ethoxy-5-methoxybenzaldehyde 95% Supplier in Mumbai, 3-Allyl-4-ethoxy-5-methoxybenzaldehyde 95% Trader, Maharashtra [chemicalmanufacturers.in]
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